

Physical and chemical properties of 5-Bromo-2-methoxybenzyl alcohol

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzyl alcohol

Cat. No.: B1268467

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In-Depth Technical Guide to 5-Bromo-2-methoxybenzyl alcohol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **5-Bromo-2-methoxybenzyl alcohol** (CAS No: 80866-82-6).[1] It is a halogenated aromatic compound with applications as a key intermediate in organic synthesis, particularly in the development of pharmaceutical agents and other biologically active molecules. This document includes detailed tables of its properties, experimental protocols for its synthesis and analysis, and a discussion of its reactivity and potential applications in drug discovery.

Chemical and Physical Properties

5-Bromo-2-methoxybenzyl alcohol is a solid at room temperature.[2] Its core structure consists of a benzene ring substituted with a bromine atom, a methoxy group, and a hydroxymethyl group.

Identification and Structure

Property	Value
IUPAC Name	(5-Bromo-2-methoxyphenyl)methanol[1]
CAS Number	80866-82-6[1]
Molecular Formula	C ₈ H ₉ BrO ₂ [1]
Molecular Weight	217.06 g/mol [1]
SMILES	COc1ccc(Br)cc1CO[3]
InChI	1S/C8H9BrO2/c1-11-8-3-2-7(9)4-6(8)5-10/h2-4,10H,5H2,1H3[3]

Physicochemical Data

Property	Value
Melting Point	68-71 °C[2]
Density	1.5±0.1 g/cm ³
Flash Point	134.9±23.2 °C
Polar Surface Area	29.5 Å ²
XLogP3	1.5

Spectral Data

The structural elucidation of **5-Bromo-2-methoxybenzyl alcohol** is supported by various spectroscopic techniques.

NMR Spectroscopy

¹H NMR: The proton NMR spectrum provides characteristic signals for the aromatic protons, the methylene protons of the benzyl group, and the methoxy group protons.

¹³C NMR: The carbon NMR spectrum shows distinct peaks corresponding to the eight carbon atoms in the molecule, including the carbon atoms of the aromatic ring, the methylene group, and the methoxy group.

Infrared (IR) Spectroscopy

The IR spectrum exhibits characteristic absorption bands corresponding to the O-H stretching of the alcohol, C-H stretching of the aromatic ring and alkyl groups, and C-O stretching of the alcohol and ether functionalities.

Mass Spectrometry (MS)

The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound, as well as fragmentation patterns characteristic of a substituted benzyl alcohol.

Synthesis and Experimental Protocols

5-Bromo-2-methoxybenzyl alcohol is typically synthesized via the reduction of its corresponding aldehyde, 5-Bromo-2-methoxybenzaldehyde.

Synthesis of 5-Bromo-2-methoxybenzyl alcohol from 5-Bromo-2-methoxybenzaldehyde

Reaction Scheme:



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A typical synthetic workflow for the reduction of the aldehyde.

Experimental Protocol:

A common method for the reduction of aldehydes to alcohols is the use of sodium borohydride (NaBH₄) in an alcoholic solvent.^{[4][5][6]}

- **Dissolution:** Dissolve 5-Bromo-2-methoxybenzaldehyde in methanol (MeOH) in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Cool the solution to 0 °C in an ice bath.

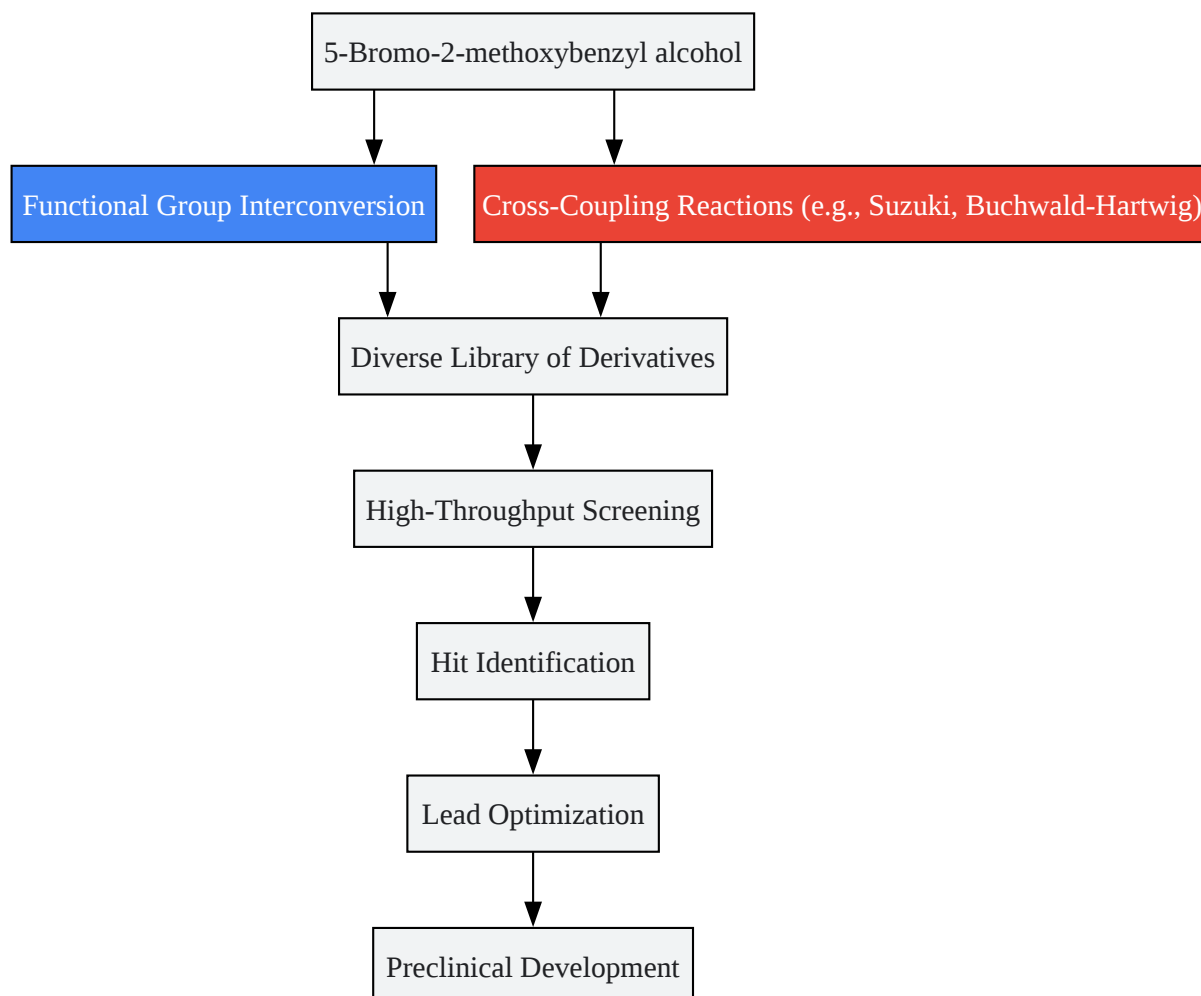
- Addition of Reducing Agent: Slowly add sodium borohydride (NaBH_4) portion-wise to the stirred solution.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Quenching: Carefully quench the reaction by the slow addition of water or a dilute acid (e.g., 1M HCl) at 0 °C.
- Extraction: Extract the product into an organic solvent such as ethyl acetate.
- Washing and Drying: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and filter.
- Purification: Remove the solvent under reduced pressure. The crude product can be further purified by recrystallization or column chromatography on silica gel.

Reactivity and Applications in Drug Development

5-Bromo-2-methoxybenzyl alcohol serves as a versatile intermediate in the synthesis of more complex molecules due to its functional groups. The hydroxyl group can be further functionalized or used as a protecting group, while the bromine atom allows for various cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds.

While specific signaling pathways involving this exact molecule are not extensively documented, its role as a "bulk drug intermediate" suggests its use in the synthesis of various pharmaceutical compounds.^[7] Benzyl alcohol derivatives, in general, are present in a wide range of biologically active molecules. For instance, substituted benzylbenzene derivatives have been investigated for their inhibitory effects on sodium-dependent glucose cotransporters (SGLT), relevant to diabetes treatment.^[2]

The following diagram illustrates a logical workflow for utilizing this compound in a drug discovery context.



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Drug discovery workflow utilizing **5-Bromo-2-methoxybenzyl alcohol**.

Safety and Handling

5-Bromo-2-methoxybenzyl alcohol is harmful if swallowed, in contact with skin, or if inhaled.

[1] It causes skin and serious eye irritation and may cause respiratory irritation.[1]

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

First Aid:

- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- If on skin: Wash with plenty of water.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage:

Store in a well-ventilated place. Keep container tightly closed. Store locked up.

Conclusion

5-Bromo-2-methoxybenzyl alcohol is a valuable building block in organic synthesis with established physical, chemical, and spectral properties. Its utility as a pharmaceutical intermediate highlights its importance for researchers and professionals in drug development. Adherence to appropriate safety protocols is essential when handling this compound. This guide provides a foundational understanding of its characteristics and potential applications, serving as a resource for its effective and safe utilization in a laboratory setting.

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